

# PSB-16131: A Comparative Guide to a Selective NTPDase2 Inhibitor

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: PSB-16131

Cat. No.: B15607945

[Get Quote](#)

For researchers, scientists, and drug development professionals, this guide provides a comprehensive comparison of **PSB-16131**, a potent and selective inhibitor of human ectonucleoside triphosphate diphosphohydrolase 2 (NTPDase2), with alternative compounds. The information is supported by experimental data to ensure the reproducibility of key findings.

**PSB-16131** has emerged as a valuable tool for studying the physiological and pathological roles of NTPDase2. This enzyme is involved in the regulation of purinergic signaling by hydrolyzing extracellular nucleoside tri- and diphosphates. Its dysregulation has been implicated in inflammation, neurodegenerative diseases, and cancer.<sup>[1][2]</sup> **PSB-16131**, with the chemical name 1-amino-4-(9-phenanthrylamino)-9,10-dioxo-9,10-dihydroanthracene-2-sulfonate, is a non-competitive inhibitor of human NTPDase2 with an IC<sub>50</sub> value of 539 nM.<sup>[1][3][4][5][6]</sup>

## Comparative Inhibitory Activity

The following table summarizes the inhibitory activity of **PSB-16131** and selected alternative compounds against various NTPDases. This data is crucial for designing experiments where isoform selectivity is important.

Compound	Target NTPDase	IC50 (nM)	Inhibition Type	Reference
PSB-16131	human NTPDase2	539	Non-competitive	[1][4][5][6]
PSB-16131	L. pneumophila Lp1NTPDase	4,240	-	[7]
PSB-2020	human NTPDase2	551	-	[4][5]
PSB-1011	human NTPDase3	390	Mixed	[5][8]
PSB-2046	human NTPDase3	723	-	[5]
ARL67156	human NTPDase1, -3	11,000 (Ki), 18,000 (Ki)	Competitive	[6]
Reactive Blue 2	Non-selective NTPDase	-	-	[7]

## Signaling Pathway of NTPDase2 in Purinergic Signaling

The diagram below illustrates the role of NTPDase2 in the purinergic signaling cascade and the point of inhibition by **PSB-16131**. Extracellular ATP and ADP are key signaling molecules that activate purinergic receptors. NTPDase2, along with other ectonucleotidases, regulates the concentration of these molecules.

NTPDase2 in the purinergic signaling cascade.

## Experimental Protocols

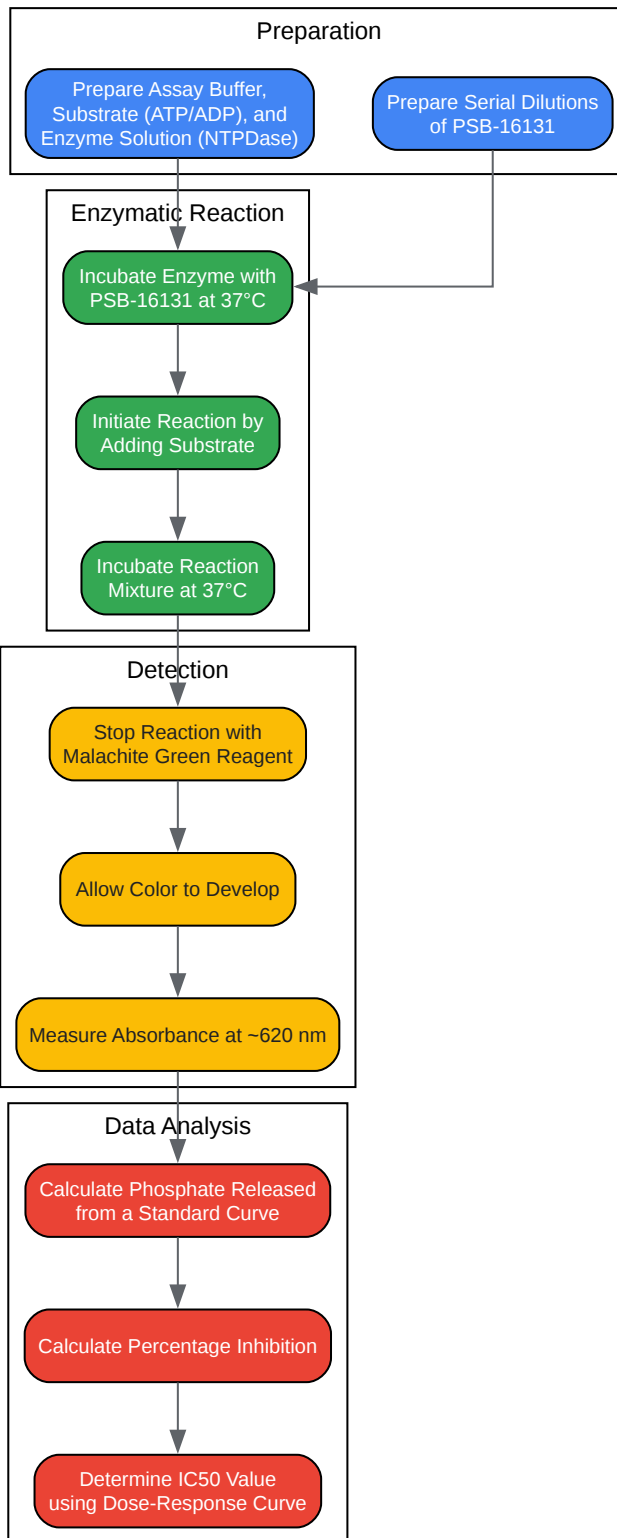
Reproducibility of experimental results is fundamental to scientific progress. Below are detailed methodologies for key experiments involving **PSB-16131**.

## Determination of NTPDase Inhibitory Activity (Malachite Green Assay)

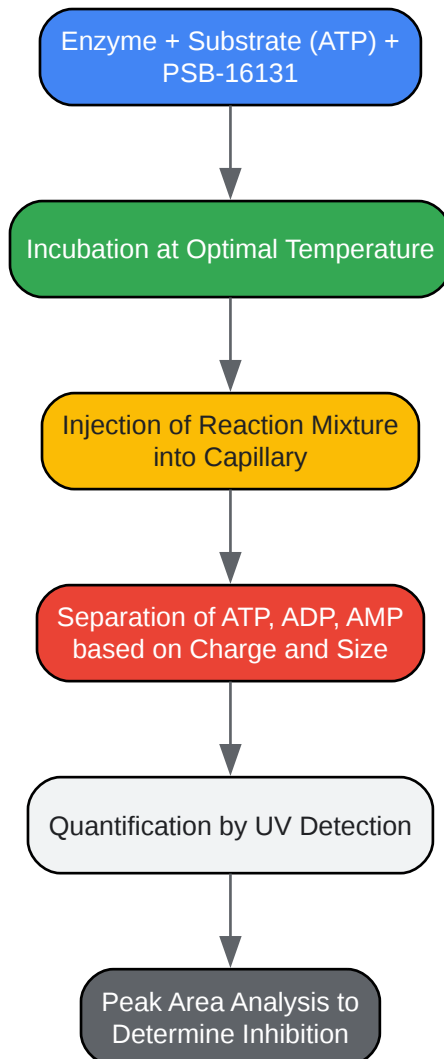
This assay is a common method to measure the activity of NTPDases by quantifying the release of inorganic phosphate from nucleotide hydrolysis.

Experimental Workflow:

Workflow for Malachite Green Assay



## Logical Flow of CE-based Assay



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [file.medchemexpress.com](http://file.medchemexpress.com) [[file.medchemexpress.com](http://file.medchemexpress.com)]
- 2. [medchemexpress.com](http://medchemexpress.com) [[medchemexpress.com](http://medchemexpress.com)]

- [3. Development of Anthraquinone Derivatives as Ectonucleoside Triphosphate Diphosphohydrolase \(NTPDase\) Inhibitors With Selectivity for NTPDase2 and NTPDase3 | Arab-German Young Academy \[agya.info\]](#)
- [4. Frontiers | Development of Anthraquinone Derivatives as Ectonucleoside Triphosphate Diphosphohydrolase \(NTPDase\) Inhibitors With Selectivity for NTPDase2 and NTPDase3 \[frontiersin.org\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. frontiersin.org \[frontiersin.org\]](#)
- [7. Inhibitors for the bacterial ectonucleotidase Lp1NTPDase from Legionella pneumophila - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [8. bonndoc.ulb.uni-bonn.de \[bonndoc.ulb.uni-bonn.de\]](#)
- To cite this document: BenchChem. [PSB-16131: A Comparative Guide to a Selective NTPDase2 Inhibitor]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15607945/docs#psb-16131-a-comparative-guide-to-a-selective-ntp-dase2-inhibitor\]](https://www.benchchem.com/product/b15607945/docs#psb-16131-a-comparative-guide-to-a-selective-ntp-dase2-inhibitor)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check